

# Thermodynamic Properties of Liquid Chlorocyclohexane: A Technical Guide

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## Compound of Interest

Compound Name: Chlorocyclohexane

Cat. No.: B146310

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of liquid **chlorocyclohexane**. The information is compiled from critically evaluated data and established experimental methodologies, offering a valuable resource for professionals in research, science, and drug development.

## Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of liquid **chlorocyclohexane**, facilitating easy comparison and reference.

Table 1: General Properties of **Chlorocyclohexane**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> Cl
Molecular Weight	118.60 g/mol
CAS Number	542-18-7
Melting Point	-44 °C
Boiling Point	141-143 °C at 1013 hPa <sup>[1]</sup>

Table 2: Temperature-Dependent Properties of Liquid **Chlorocyclohexane**

Temperature (K)	Density (g/cm <sup>3</sup> )	Vapor Pressure (hPa)	Heat Capacity at Saturation (J·K <sup>-1</sup> ·mol <sup>-1</sup> )	Enthalpy of Vaporization (kJ·mol <sup>-1</sup> )
293.15 (20 °C)	1.00[1]	7[1]	Data not available at this specific temperature	Data not available at this specific temperature
Various	See NIST WTT[2]	See NIST WTT[2]	See NIST WTT[2]	See NIST WTT[2]

Note: The National Institute of Standards and Technology (NIST) Web Thermo Tables (WTT) provides a comprehensive set of critically evaluated data for the thermodynamic properties of **chlorocyclohexane** over a range of temperatures. For detailed, point-by-point data, users are encouraged to consult the NIST database directly.[2]

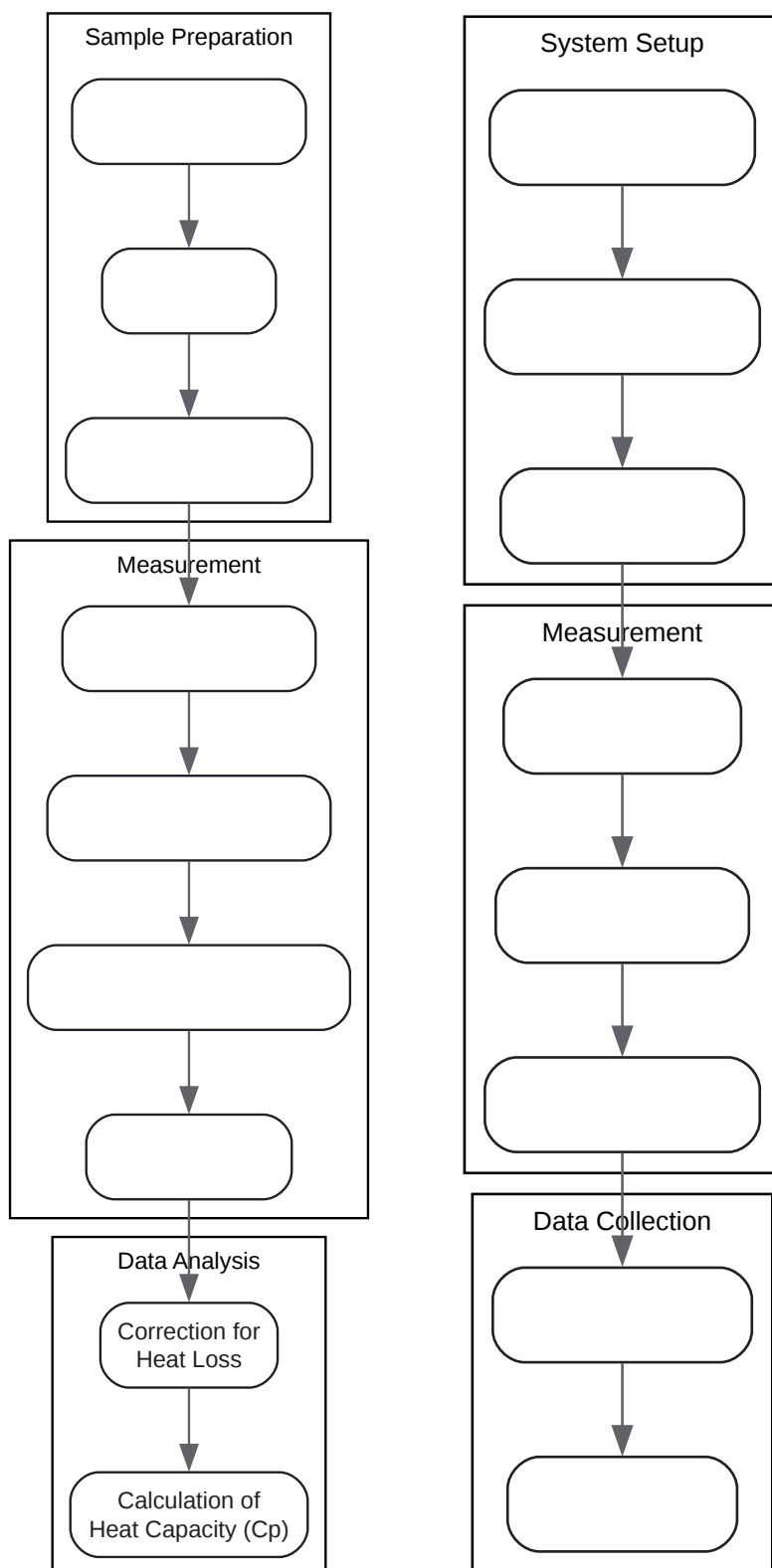
## Experimental Protocols

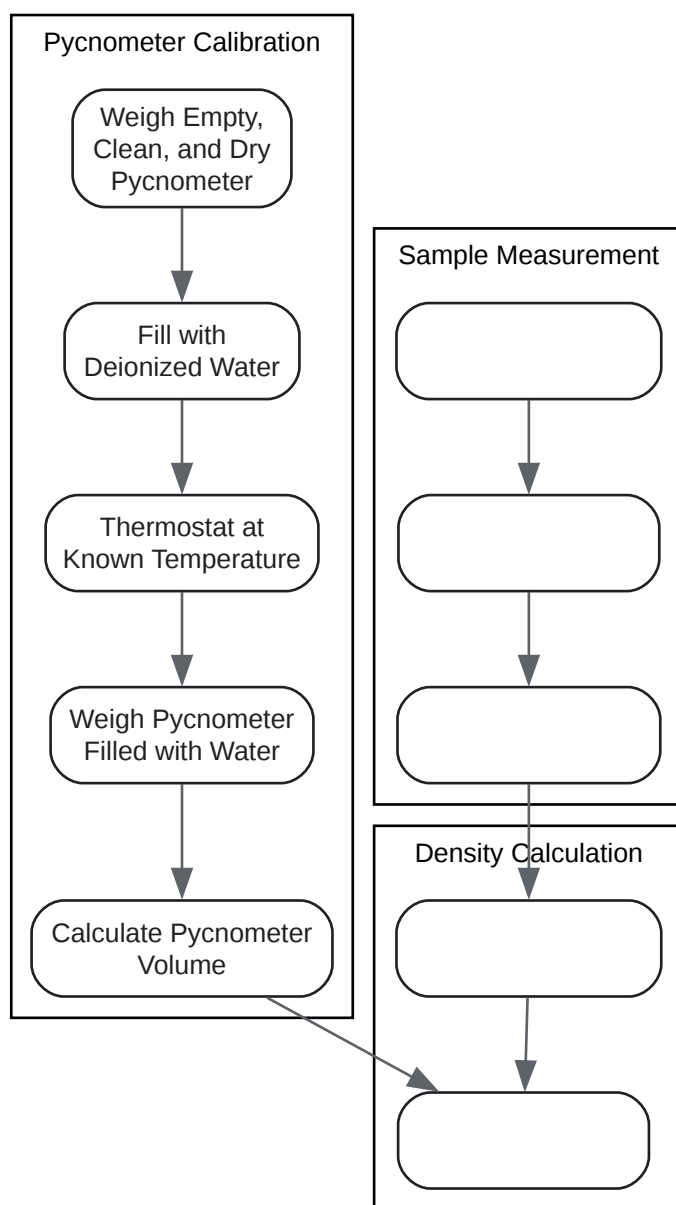
The determination of the thermodynamic properties of liquid **chlorocyclohexane** involves precise and standardized experimental methodologies. The following sections detail the typical protocols for measuring key parameters. These methods are representative of the high-precision techniques used in the field of thermochemistry.

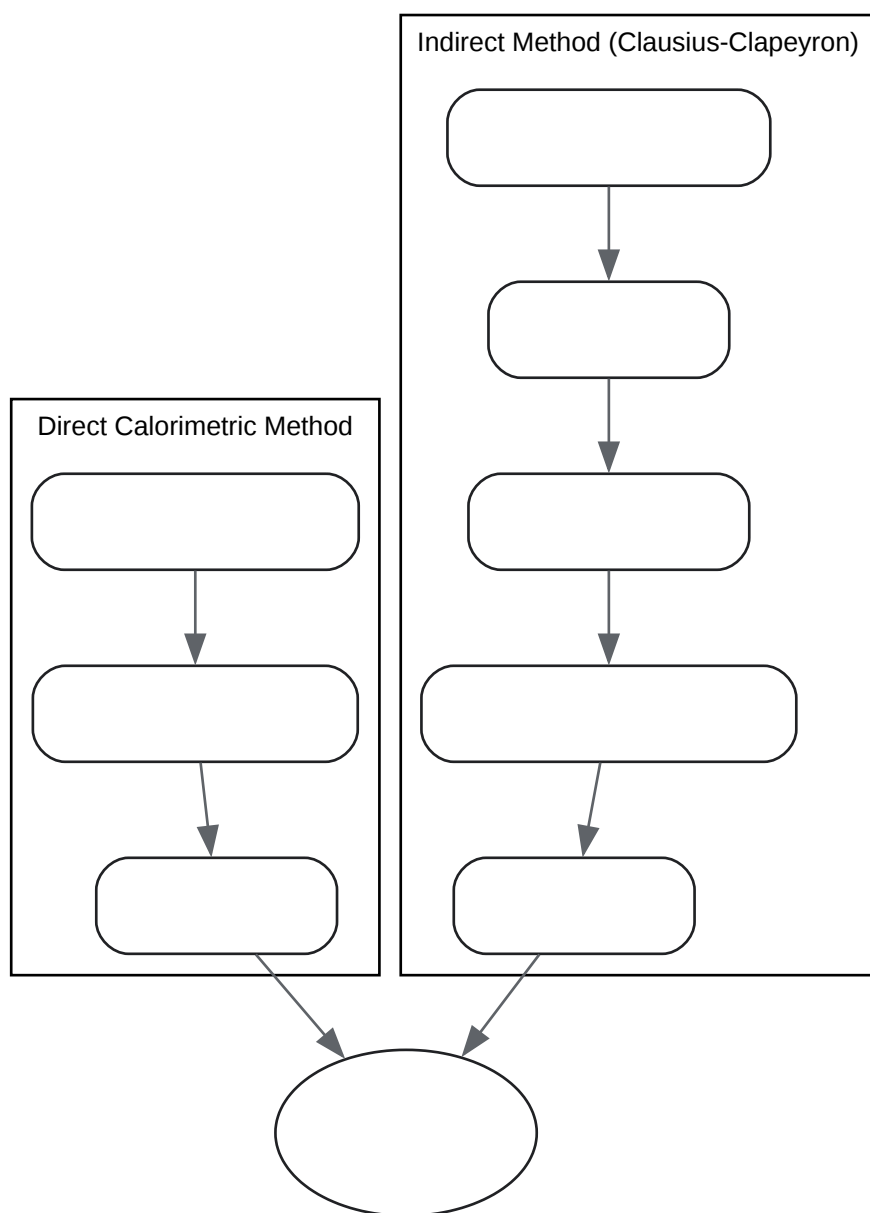
### Heat Capacity Measurement

The heat capacity of liquid **chlorocyclohexane** is determined using adiabatic calorimetry. This method is renowned for its high accuracy in measuring the heat absorbed by a substance as a function of temperature.

Experimental Workflow for Adiabatic Calorimetry:







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## References

- 1. [tsapps.nist.gov](https://tsapps.nist.gov) [[tsapps.nist.gov](https://tsapps.nist.gov)]
- 2. [old.vscht.cz](https://old.vscht.cz) [[old.vscht.cz](https://old.vscht.cz)]
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